A Comprehensive Technical Guide to Syringic Alcohol: Structure, Characteristics, and Scientific Context

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Compound of Interest

Compound Name:	*Syringic alcohol*
CAS No.:	*530-56-3*
Cat. No.:	*B1209530*

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Executive Summary: This technical guide provides an in-depth analysis of **syringic alcohol** (4-(hydroxymethyl)-2,6-dimethoxyphenol), a phenolic compound derived from lignin. The document is structured to serve researchers, scientists, and professionals in drug development by detailing the molecule's chemical structure, physicochemical properties, synthesis, and natural occurrence. A critical evaluation of its biological and chemical significance is presented, carefully distinguishing its known activities from those of its more extensively studied structural relatives, namely syringic acid and sinapyl alcohol. While **syringic alcohol**'s primary established application is as a probe molecule for evaluating the catalytic performance of nanomaterials, this guide explores its potential in broader contexts by examining the well-documented therapeutic activities of its analogues, thereby providing a forward-looking perspective for future research and development.

Chemical Identity and Molecular Structure

Syringic alcohol, also known as syringyl alcohol, is a fundamental building block of syringyl (S) lignin in angiosperms. Its unique structure, featuring both a phenolic hydroxyl and a

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benzylic alcohol group, makes it a subject of interest in both chemistry and biology.

Nomenclature and Chemical Identifiers

- IUPAC Name: 4-(hydroxymethyl)-2,6-dimethoxyphenol[1]
- Synonyms: Syringyl alcohol, 4-Hydroxy-3,5-dimethoxybenzyl alcohol, 3,5-Dimethoxy-4-hydroxybenzyl alcohol[1][2][3]
- CAS Number: 530-56-3[1][2]
- Molecular Formula: $C_9H_{12}O_4$[1][3][4]
- InChIKey: LUOAEJWSKPQLJD-UHFFFAOYSA-N[1]
- Canonical SMILES: COC1=CC(=CC(=C1O)OC)CO[1]

Molecular Structure Analysis

Syringic alcohol is a substituted phenol characterized by three key functional groups that dictate its chemical behavior:

- Phenolic Hydroxyl (-OH) Group: Attached directly to the aromatic ring, this group imparts acidic properties and is a key site for antioxidant activity via hydrogen atom donation.
- Benzylic Alcohol ($-CH_2OH$) Group: A primary alcohol group attached to the benzene ring. It can undergo oxidation to form the corresponding syringaldehyde and further to syringic acid. This group also serves as a site for esterification and etherification reactions.
- Two Methoxy ($-OCH_3$) Groups: Positioned ortho to the phenolic hydroxyl group, these electron-donating groups influence the electronic properties of the aromatic ring and contribute to the molecule's reactivity and steric profile.

Visualization of Chemical Structure

Caption: Chemical structure of **Syringic Alcohol** (4-(hydroxymethyl)-2,6-dimethoxyphenol).

Physicochemical and Spectroscopic Properties

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The physical and chemical properties of **syringic alcohol** are crucial for its handling, formulation, and application in research.

Quantitative Data Summary

The reported physical properties of **syringic alcohol** show some variability in the literature, which may be attributed to differences in sample purity and measurement conditions.

Property	Value	Source(s)
Molecular Weight	184.19 g/mol	[1][4]
Appearance	Light-tan solid	[5]
Melting Point	50-57 °C, 131 °C, 136 °C	[3][4][6]
Boiling Point	261 °C, 345.3 °C (at 760 mmHg)	[3][4]
Flash Point	> 110 °C (> 230 °F)	[4]
Density	~1.2 g/cm³	[3][7]
Topological Polar Surface Area	58.9 Å²	[1][3]

Solubility Profile

Syringic alcohol is soluble in organic solvents and shows good solubility in dimethyl sulfoxide (DMSO)[2][8]. Its solubility in aqueous solutions is limited but can be enhanced at different pH values due to the presence of the acidic phenolic hydroxyl group.

Synthesis and Natural Occurrence

Natural Sources and Biosynthetic Context

Syringic alcohol is a naturally occurring compound found in various plant materials, particularly as a monomeric unit of lignin, which provides structural integrity to plant cell walls[2]. It has been identified in species such as Morus cathayana[1]. It is biosynthesized via the phenylpropanoid pathway, where it is closely related to other monolignols like sinapyl alcohol[9].

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Laboratory Synthesis: A Methodological Approach

A practical and common laboratory synthesis for **syringic alcohol** involves the reduction of its corresponding aldehyde, syringaldehyde. Syringaldehyde is more commercially available or can be synthesized from pyrogallol-1,3-dimethyl ether.

Causality: The choice of this two-step pathway (synthesis of aldehyde followed by reduction) is based on the high efficiency and selectivity of modern reducing agents. The reduction of an aldehyde to a primary alcohol is a fundamental and high-yielding transformation in organic chemistry, avoiding the harsher conditions that might be required for direct synthesis and minimizing side reactions on the sensitive phenolic ring.

This protocol describes the reduction of syringaldehyde using sodium borohydride ($NaBH_4$), a mild and selective reducing agent.

- Dissolution: Dissolve syringaldehyde (1.0 equivalent) in methanol in a round-bottom flask equipped with a magnetic stirrer. Stir the solution at room temperature until the aldehyde is fully dissolved.
- Cooling: Place the flask in an ice bath and cool the solution to 0-5 °C. This is critical to control the exothermic reaction upon addition of the reducing agent.
- Addition of Reducing Agent: Add sodium borohydride ($NaBH_4$, 1.1 equivalents) portion-wise to the cooled solution over 15-20 minutes. The slow addition prevents a rapid, uncontrolled reaction and evolution of hydrogen gas.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 1-2 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- Quenching: Carefully quench the reaction by slowly adding 1 M hydrochloric acid (HCl) at 0 °C until the pH is acidic (~pH 2-3). This step neutralizes the excess $NaBH_4$ and the resulting borate esters.
- Solvent Removal: Remove the methanol from the mixture under reduced pressure using a rotary evaporator.

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- Extraction: Transfer the remaining aqueous residue to a separatory funnel and extract the product three times with ethyl acetate. The organic layers are combined.
- Washing and Drying: Wash the combined organic layers with brine, then dry over anhydrous sodium sulfate (Na_2SO_4).
- Purification: Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude **syringic alcohol**. The product can be further purified by recrystallization or column chromatography if necessary.



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Caption: Workflow for the laboratory synthesis of **Syringic Alcohol** via reduction.

Biological and Chemical Significance: A Critical Evaluation

The scientific literature on **syringic alcohol** must be interpreted with care, as its activities are often conflated with those of its metabolic relatives.

Established Role as a Catalytic Probe

A primary and well-documented application of **syringic alcohol** is its use as a probe molecule to evaluate the catalytic performance of various carbonaceous nanomaterials (CNMs), such as N-doped carbon nanotubes[10]. Its defined structure and reactive sites allow researchers to quantify the efficiency and mechanisms of novel catalysts in oxidation reactions.

Reported Biological Activities

Direct evidence for the biological activities of **syringic alcohol** is limited. Some sources mention general antiviral properties[2][7]. However, much of the potent biological activity often associated with this structural class belongs to its oxidized form, syringic acid, or the related monolignol, sinapyl alcohol.

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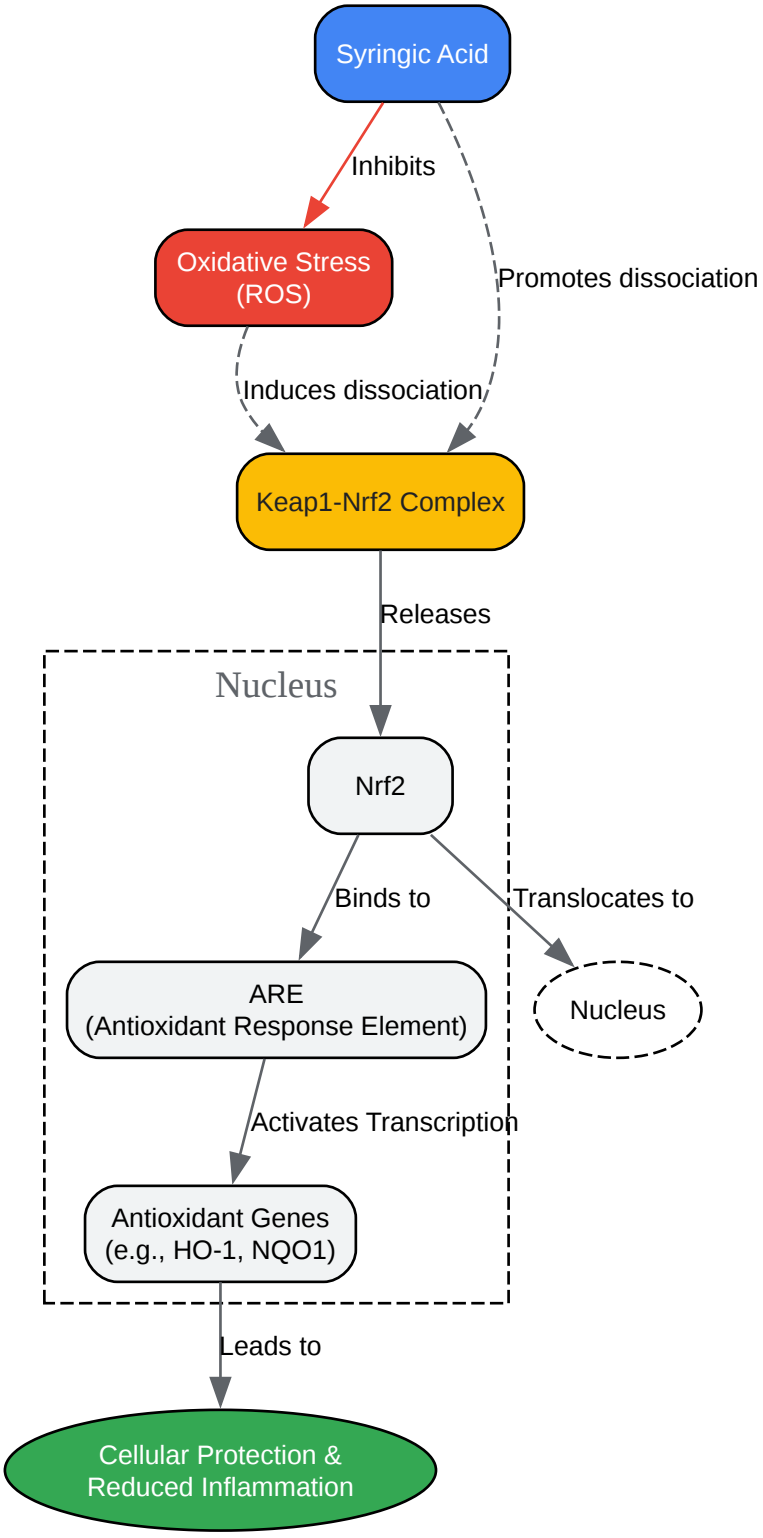
Contextualizing with Structurally Related Compounds

To provide a complete picture for drug development professionals, it is essential to understand the activities of closely related and potentially metabolically linked compounds.

- Distinction from Syringic Acid: Syringic acid (4-hydroxy-3,5-dimethoxybenzoic acid) is the carboxylic acid derivative of **syringic alcohol**. It has been the subject of extensive research and has demonstrated significant antioxidant, anti-inflammatory, anticancer, antidiabetic, and hepatoprotective activities[11][12]. The presence of the carboxyl group in syringic acid versus the alcohol group in **syringic alcohol** significantly alters its polarity, acidity, and biological interactions.

- Syringic Acid's Anti-inflammatory Mechanism: Syringic acid exerts its anti-inflammatory effects by modulating key signaling pathways. It has been shown to inhibit the activation of the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) pathway by preventing the degradation of its inhibitor, IκB-α[13][14]. Furthermore, it can activate the NRF2 (Nuclear factor erythroid 2-related factor 2) antioxidant response pathway, which upregulates the expression of protective enzymes[13][15].

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Caption: NRF2 antioxidant pathway activation, a key mechanism of the related Syringic Acid.

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- Distinction from Sinapyl Alcohol: Sinapyl alcohol (4-[(E)-3-hydroxyprop-1-enyl]-2,6-dimethoxyphenol) is another primary monolignol. It differs from **syringic alcohol** by the presence of a propenol side chain instead of a hydroxymethyl group. Sinapyl alcohol has demonstrated potent anti-inflammatory and antinociceptive (pain-reducing) effects. It inhibits the production of inflammatory mediators like nitric oxide (NO), prostaglandin E_2 (PGE_2), and tumor necrosis factor-alpha (TNF-α) in macrophages[16][17][18].

- Implications for Drug Development: The potent activities of syringic acid raise a critical question for researchers: could **syringic alcohol** serve as a prodrug that is metabolized in vivo to the more active syringic acid? The oxidation of a benzylic alcohol to a carboxylic acid is a plausible metabolic transformation. This possibility warrants investigation, as **syringic alcohol** may offer different pharmacokinetic properties, such as improved membrane permeability, compared to its more polar acid counterpart.

Applications and Future Directions

Current Applications

The most clearly defined application for **syringic alcohol** is in materials science and catalysis, where it serves as a reliable probe for assessing the oxidative capabilities of novel materials[10].

Potential in Polymer and Materials Science

As a bio-based monomer derived from the depolymerization of lignin, **syringic alcohol** is a valuable building block for the synthesis of sustainable polymers and resins. Its bifunctional nature (phenolic and alcoholic hydroxyls) allows it to be incorporated into polyesters, polyethers, and epoxy resins, offering a renewable alternative to petroleum-based chemicals.

Future Research in Drug Development

The path forward for **syringic alcohol** in the therapeutic arena requires a systematic and clear-headed approach:

- Direct Biological Screening: There is a clear need for comprehensive screening of **syringic alcohol** itself across various assays (antioxidant, anti-inflammatory, anticancer, antimicrobial) to establish its intrinsic activity profile, separate from its derivatives.

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- Metabolic Studies: Pharmacokinetic and metabolism studies are essential to determine the in vivo fate of **syringic alcohol**. Understanding whether it is converted to syringaldehyde, syringic acid, or other metabolites is crucial to interpreting any observed biological effects.

- Medicinal Chemistry Scaffolding: The syringyl moiety is a privileged scaffold in medicinal chemistry. **Syringic alcohol** can serve as a versatile starting material for the synthesis of more complex drug candidates, where its functional groups can be modified to optimize potency, selectivity, and drug-like properties.

Conclusion

Syringic alcohol is a well-defined phenolic compound with a clear chemical structure and established physicochemical properties. While its current, validated application is primarily in the field of catalysis, its structural relationship to highly bioactive molecules like syringic acid and sinapyl alcohol positions it as a compound of significant interest for drug development. Future research must focus on elucidating the intrinsic biological activities of **syringic alcohol** and its metabolic fate. By doing so, the scientific community can unlock the full potential of this bio-based molecule, either as a therapeutic agent in its own right, a prodrug, or a foundational scaffold for the next generation of medicines.

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